

In-Depth Technical Guide: Methyl 1-methyl-1H-indole-4-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 1-methyl-1H-indole-4-carboxylate

Cat. No.: B170263

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **Methyl 1-methyl-1H-indole-4-carboxylate** (CAS No. 1444-12-8). This N-methylated indole derivative is a compound of interest in medicinal chemistry and organic synthesis. Due to the limited availability of experimental data in peer-reviewed literature, this document combines reported information with established synthetic methodologies and predictive data to serve as a valuable resource for researchers. This guide includes detailed experimental protocols, structured data tables for easy reference, and logical workflow diagrams to facilitate further investigation of this compound.

Chemical Properties and Data

Methyl 1-methyl-1H-indole-4-carboxylate is a heterocyclic compound featuring a methylated indole core with a methyl ester at the 4-position. Its chemical structure and key identifiers are presented below.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	1444-12-8
Molecular Formula	C ₁₁ H ₁₁ NO ₂
Molecular Weight	189.21 g/mol
IUPAC Name	methyl 1-methyl-1H-indole-4-carboxylate
SMILES	CN1C=C(C2=C1C=CC=C2)C(=O)OC
InChI Key	Not available in searched literature

Table 2: Physical and Chemical Properties

Property	Value	Source
Appearance	White powder	[1][2]
Melting Point	Data not available	
Boiling Point	Data not available	[3]
Solubility	Data not available	
Purity	≥ 95% - 98% (Commercially available)	[1][2]

Synthesis and Experimental Protocols

The synthesis of **Methyl 1-methyl-1H-indole-4-carboxylate** is not extensively detailed in the scientific literature. However, it can be readily achieved through the N-methylation of its precursor, Methyl 1H-indole-4-carboxylate. Below are two detailed experimental protocols adapted from established methods for the N-methylation of indoles.

N-Methylation using Phenyl Trimethylammonium Iodide

This method provides a safe and highly selective approach for the monomethylation of indoles[1].

Experimental Protocol:

- To an 8 mL glass vial equipped with a magnetic stir bar, add Methyl 1H-indole-4-carboxylate (1 equivalent), phenyl trimethylammonium iodide (2.5 equivalents), and cesium carbonate (Cs_2CO_3 , 2 equivalents).
- Seal the vial with a septum screw cap and purge with argon for 10 minutes.
- Add anhydrous toluene (to a concentration of 0.23 M) via syringe.
- Replace the septum with a solid screw cap and heat the reaction mixture to 120°C in a preheated heating block.
- Stir the reaction for 18-24 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature.
- Quench the reaction by adding 2 N HCl until gas evolution ceases.
- Extract the product with ethyl acetate (3 x 15 mL).
- Combine the organic layers, wash with 2 N HCl (2 x 5 mL) and then with brine (1 x 10 mL).
- Dry the organic phase over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the desired product.

N-Methylation using Dimethyl Carbonate

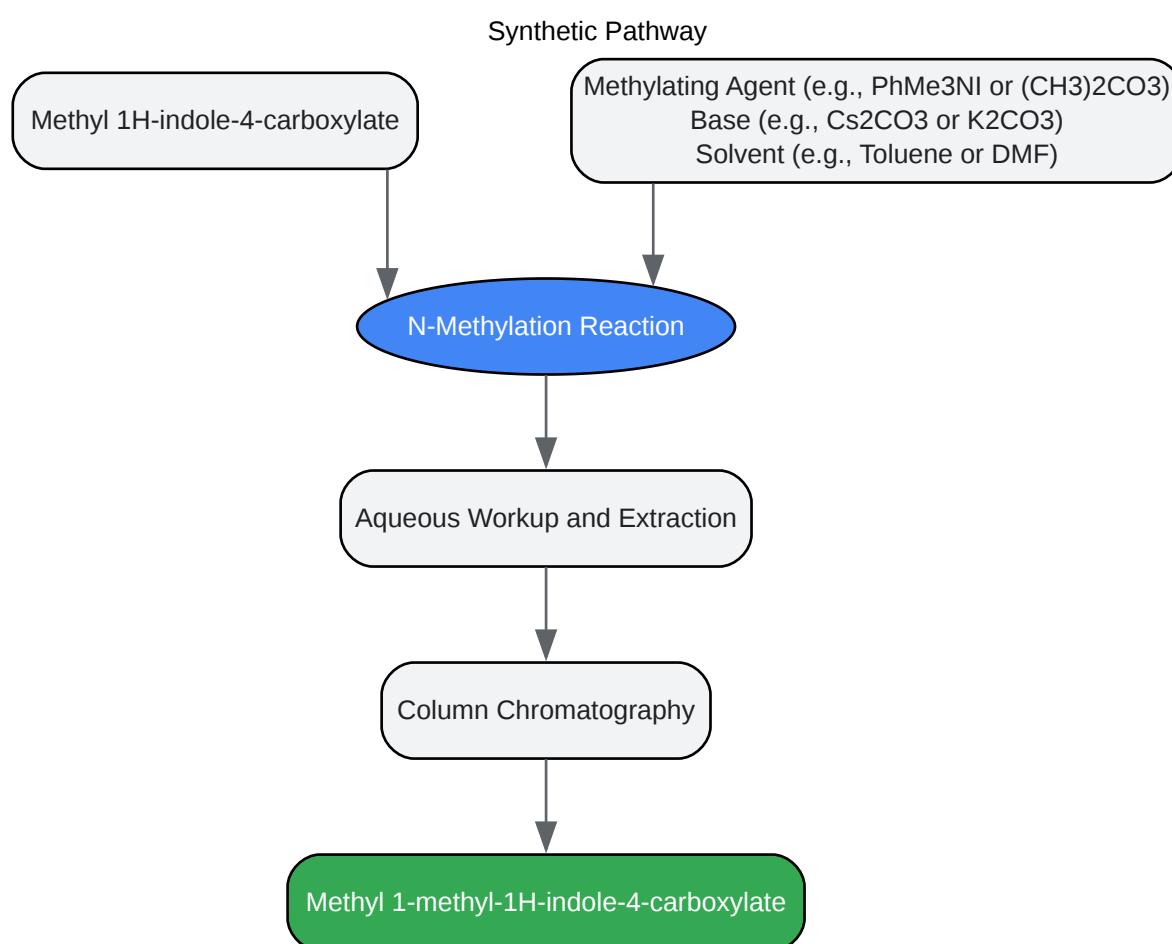
An environmentally benign method utilizing dimethyl carbonate as a methylating agent^[4].

Experimental Protocol:

- In a round-bottom flask, combine Methyl 1H-indole-4-carboxylate (1 equivalent), potassium carbonate (K_2CO_3 , 1.5 equivalents), and dimethylformamide (DMF).

- Add dimethyl carbonate (3 equivalents) to the mixture.
- Heat the reaction mixture to reflux (approximately 130°C) and maintain for 3-4 hours, monitoring by TLC.
- After the reaction is complete, cool the mixture to 0-5°C in an ice bath.
- Slowly add cold water to precipitate the product.
- Collect the solid by vacuum filtration, wash with cold water, and dry under vacuum to afford **Methyl 1-methyl-1H-indole-4-carboxylate**.

Diagram 1: Synthetic Workflow for **Methyl 1-methyl-1H-indole-4-carboxylate**



[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of **Methyl 1-methyl-1H-indole-4-carboxylate**.

Spectroscopic Data

Experimental spectroscopic data for **Methyl 1-methyl-1H-indole-4-carboxylate** is not readily available in the public domain. Researchers are advised to perform their own spectral analysis for structural confirmation.

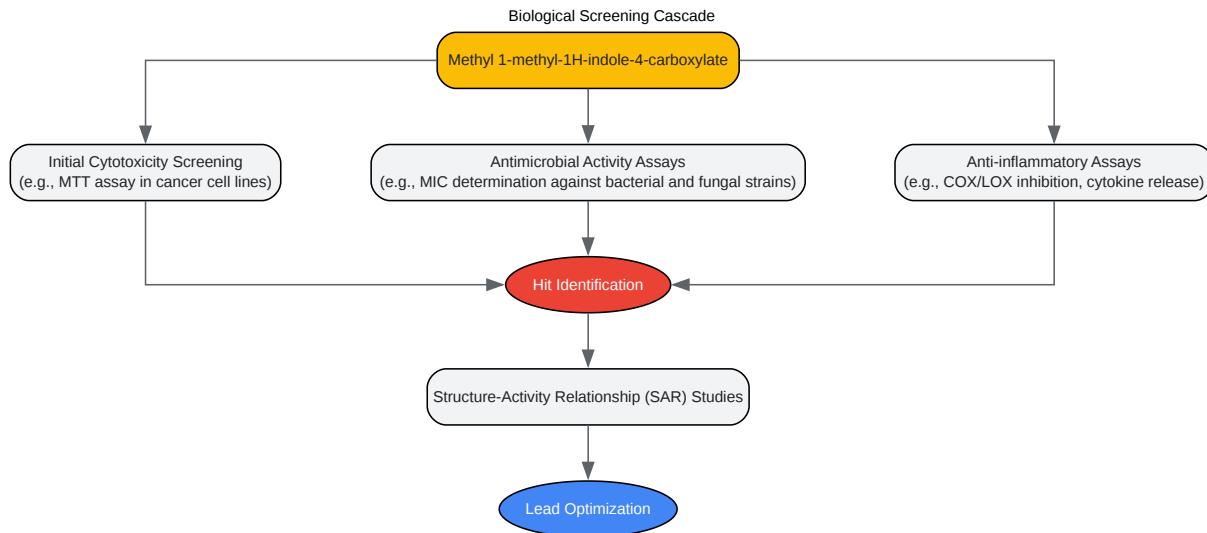
Biological Activity and Potential Applications

The specific biological activity of **Methyl 1-methyl-1H-indole-4-carboxylate** has not been reported in the scientific literature. However, the indole nucleus is a well-established "privileged scaffold" in medicinal chemistry, with derivatives exhibiting a wide range of pharmacological properties, including anticancer, anti-inflammatory, and antimicrobial activities[5].

N-methylation of indole derivatives can significantly impact their biological activity by altering their lipophilicity, metabolic stability, and binding affinity to biological targets. Furthermore, indole-4-carboxylic acid derivatives have been investigated for various therapeutic applications.

Given the lack of specific data, a generalized workflow for the initial biological evaluation of this compound is proposed.

Diagram 2: Proposed Biological Evaluation Workflow

[Click to download full resolution via product page](#)

A proposed workflow for the initial biological screening of the title compound.

Conclusion

Methyl 1-methyl-1H-indole-4-carboxylate is a readily accessible indole derivative with potential for further exploration in drug discovery and materials science. This technical guide provides a foundational understanding of its chemical properties and outlines clear methodologies for its synthesis and potential biological evaluation. The lack of extensive experimental data highlights an opportunity for novel research to characterize this compound and explore its therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Monoselective N-Methylation of Amides, Indoles, and Related Structures Using Quaternary Ammonium Salts as Solid Methylating Agents [organic-chemistry.org]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. chemimpex.com [chemimpex.com]
- 4. researchgate.net [researchgate.net]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Methyl 1-methyl-1H-indole-4-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b170263#methyl-1-methyl-1h-indole-4-carboxylate-chemical-properties\]](https://www.benchchem.com/product/b170263#methyl-1-methyl-1h-indole-4-carboxylate-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com